

Application Notes and Protocols: Preparation of LY2874455 Stock Solution in DMSO

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Compound of Interest

Compound Name: LY2874455

Cat. No.: B612011

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Audience: Researchers, scientists, and drug development professionals.

Introduction

LY2874455 is a potent and selective small-molecule inhibitor of the Fibroblast Growth Factor Receptor (FGFR) family of receptor tyrosine kinases.[1][2] It demonstrates inhibitory activity against FGFR1, FGFR2, FGFR3, and FGFR4 with IC₅₀ values in the low nanomolar range (2.8 nM, 2.6 nM, 6.4 nM, and 6.0 nM, respectively).[3][4] The compound also inhibits VEGFR2 with an IC₅₀ of 7 nM.[3] By blocking the FGFR signaling pathway, **LY2874455** can inhibit downstream signaling, including the phosphorylation of FRS2 and Erk, thereby impeding tumor cell proliferation and angiogenesis.[4][5] Due to its oral bioavailability and broad-spectrum antitumor activity in various xenograft models, **LY2874455** is a valuable tool for cancer research.[2][5][6] Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible results in downstream in vitro and in vivo experiments. This document provides a detailed protocol for preparing a stock solution of **LY2874455** using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical Properties and Solubility

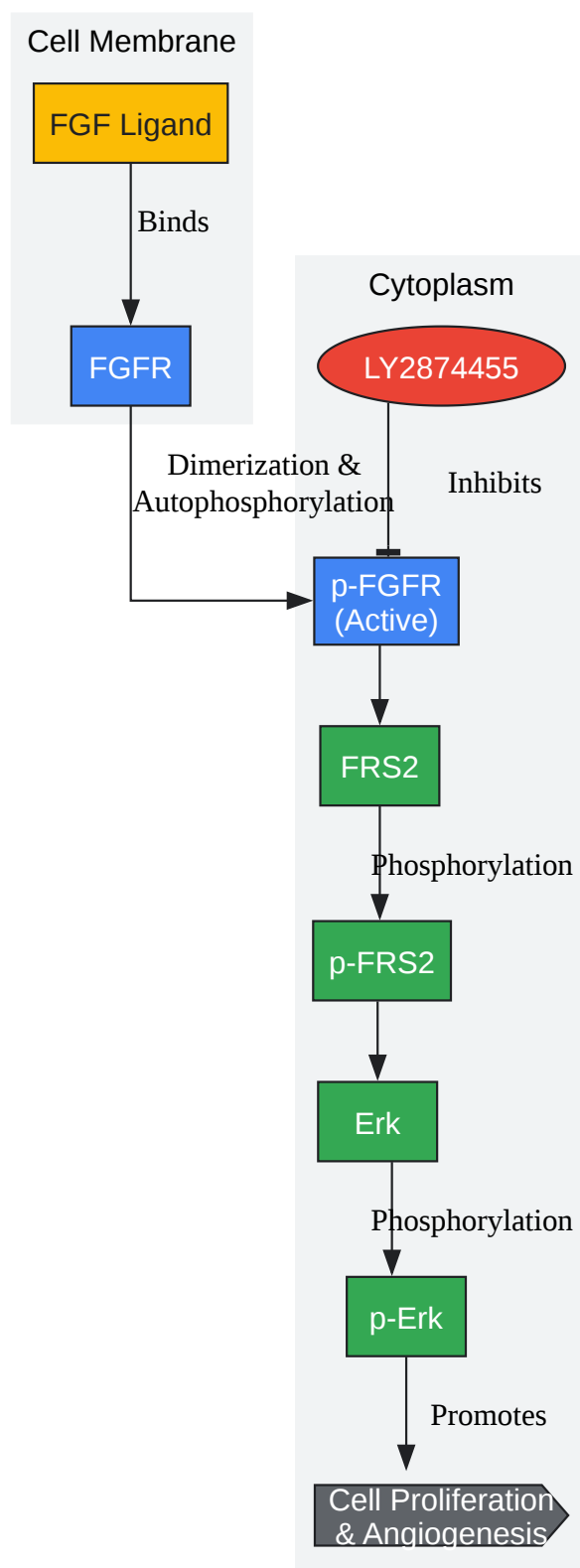
A summary of the key properties of **LY2874455** is presented in the table below. This data is essential for accurate stock solution preparation.

| Property | Value | Source |
|--------------------|---|-----------|
| Molecular Formula | C ₂₁ H ₁₉ Cl ₂ N ₅ O ₂ | [2][7] |
| Molecular Weight | 444.31 g/mol | [1][3][4] |
| Appearance | Solid, Off-white to pink | [4] |
| Purity | >98% | [1][7] |
| Solubility in DMSO | ≥ 44.4 mg/mL; up to 88 mg/mL (198.05 mM) | [3][5] |

Note: The solubility of **LY2874455** can be significantly impacted by hygroscopic DMSO; it is crucial to use fresh, anhydrous DMSO for best results.[3][4]

Signaling Pathway of LY2874455

LY2874455 exerts its biological effect by inhibiting the autophosphorylation of FGFRs upon ligand binding. This action blocks the downstream signal transduction cascade, which is critical for cell proliferation and survival in FGFR-dependent cancers.



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Caption: FGFR signaling pathway and the inhibitory action of **LY2874455**.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **LY2874455** in DMSO.

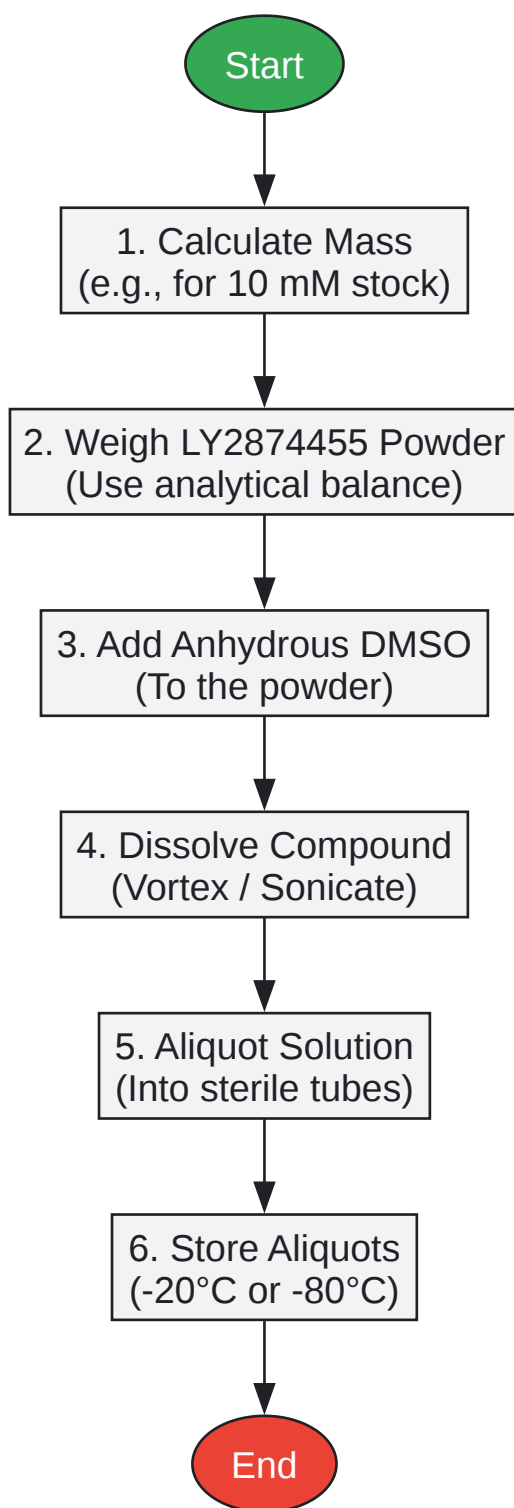
Materials and Equipment

- **LY2874455** powder (purity >98%)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes (1.5 mL or 2.0 mL, sterile)
- Pipettes and sterile filter tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a powerful solvent that can facilitate the absorption of substances through the skin. Avoid direct contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for **LY2874455** before handling.

Stock Solution Preparation Workflow



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Caption: Workflow for preparing **LY2874455** stock solution in DMSO.

Step-by-Step Procedure

Step 1: Calculate the Required Mass of **LY2874455**

Use the following formula to determine the mass of **LY2874455** required to achieve the desired concentration and volume.

- $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

Example Calculation for 1 mL of a 10 mM stock solution:

- Concentration = 10 mM = 0.010 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 444.31 g/mol
- $\text{Mass (mg)} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (444.31 \text{ g/mol}) \times (1000 \text{ mg/g}) = 4.4431 \text{ mg}$

Step 2: Weighing the Compound

- Place a sterile microcentrifuge tube on the analytical balance and tare it.
- Carefully weigh out the calculated mass (e.g., 4.44 mg) of **LY2874455** powder directly into the tube.

Step 3: Dissolving the Compound

- Using a calibrated pipette, add the calculated volume of fresh, anhydrous DMSO (e.g., 1 mL for a 10 mM solution) to the microcentrifuge tube containing the **LY2874455** powder.
- Close the tube tightly and vortex the solution for 1-2 minutes until the powder is completely dissolved.
- Visually inspect the solution against a light source to ensure there are no visible particulates.
- If dissolution is slow, warm the tube to 37°C and/or place it in an ultrasonic bath for short intervals until the solution is clear.^[5]

Step 4: Storage of the Stock Solution

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.
- Label each aliquot clearly with the compound name, concentration, date, and solvent.
- Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[4]

When ready to use, thaw a single aliquot at room temperature and dilute it to the desired working concentration in the appropriate cell culture medium or experimental buffer. Note that high concentrations of DMSO can be toxic to cells; ensure the final concentration of DMSO in your assay is typically below 0.1-0.5%.

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